GBR 12783 Binding Affinity for the Dopamine Transporter: A Technical Guide

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Compound of Interest

Compound Name:	*GBR 12783*
CAS No.:	*145428-33-7*
Cat. No.:	*B15616451*

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This technical guide provides an in-depth overview of the binding characteristics of **GBR 12783**, a potent and selective inhibitor of the dopamine transporter (DAT). The document summarizes key quantitative binding data, details common experimental protocols for assessing binding affinity, and visualizes the associated molecular interactions and experimental procedures.

Quantitative Binding Affinity of GBR 12783

GBR 12783 exhibits a high affinity for the dopamine transporter. The following tables summarize the inhibitory constants (IC50, Ki) and binding characteristics (Kd, Bmax) reported in the literature.

Table 1: Inhibition of Dopamine Uptake by **GBR 12783**

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Preparation	Radioligand	IC50 (nM)	Ki (nM)	Reference
Rat Striatal Synaptosomes	[3H]Dopamine	1.8	≥ 20 (initial complex), ≤ 5 (stable complex)	[1][2]
Rat Striatal Synaptosomes	[3H]Dopamine	25 (without preincubation)	-	[1]
Rat Striatal Synaptosomes	[3H]WIN 35,428	-	-	[3]

Table 2: Direct Binding of [3H]**GBR 12783** to the Dopamine Transporter

Preparation	Kd (nM)	Bmax (pmol/mg protein)	Reference
Rat Striatal Membranes	1.6	10.3	[4]
Rat Striatal Membranes	0.23 (in 10 mM Na+)	12.9	[5]
Rat Striatal Synaptosomes	-	8-10	[6]

Experimental Protocols

The determination of **GBR 12783** binding affinity for the dopamine transporter is typically achieved through radioligand binding assays. Below are detailed methodologies for both dopamine uptake inhibition assays and direct binding assays.

Dopamine Uptake Inhibition Assay

This assay measures the ability of **GBR 12783** to inhibit the uptake of radiolabeled dopamine into synaptosomes.

Protocol:

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- Synaptosome Preparation: Crude synaptosomal fractions are prepared from rat striatum through homogenization and differential centrifugation.
- Preincubation: Synaptosomes are preincubated with varying concentrations of **GBR 12783** to allow the inhibitor to bind to the dopamine transporter.
- Incubation: A fixed concentration of [3H]dopamine is added to the synaptosomal suspension and incubated for a short period (e.g., 5 minutes) at 37°C.
- Termination: The uptake of [3H]dopamine is terminated by rapid filtration through glass fiber filters, followed by washing with ice-cold buffer to remove unbound radioligand.
- Quantification: The amount of radioactivity trapped on the filters, representing the [3H]dopamine taken up by the synaptosomes, is measured by liquid scintillation counting.
- Data Analysis: The concentration of **GBR 12783** that inhibits 50% of the specific [3H]dopamine uptake (IC50) is determined by non-linear regression analysis of the concentration-response curves. The inhibitory constant (Ki) can then be calculated using the Cheng-Prusoff equation.[7]

[3H]GBR 12783 Radioligand Binding Assay

This assay directly measures the binding of radiolabeled **GBR 12783** to the dopamine transporter in membrane preparations.

Protocol:

- Membrane Preparation: Membranes are prepared from a brain region rich in dopamine transporters, such as the striatum, by homogenization followed by centrifugation to isolate the membrane fraction.[8][9]
- Incubation: The membrane preparation is incubated with various concentrations of [3H]**GBR 12783** in a suitable buffer containing ions such as Na+, as the binding is sodium-dependent.[5][6] The incubation is carried out for a specific duration (e.g., 60 minutes) at a controlled temperature (e.g., 0-4°C or 30°C) to reach equilibrium.[8][9]

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- Separation of Bound and Free Ligand: The bound radioligand is separated from the free radioligand by rapid vacuum filtration through glass fiber filters.[9]
- Washing: The filters are washed with ice-cold buffer to remove any non-specifically bound radioligand.[9]
- Radioactivity Measurement: The radioactivity retained on the filters is quantified using a scintillation counter.[9]
- Data Analysis:
  - Saturation Analysis: To determine the equilibrium dissociation constant (Kd) and the maximum number of binding sites (Bmax), saturation experiments are performed with increasing concentrations of [3H]**GBR 12783**. The specific binding is calculated by subtracting non-specific binding (determined in the presence of a high concentration of a competing ligand like cocaine or unlabeled **GBR 12783**) from the total binding.[4]
  - Competition Analysis: To determine the affinity of other compounds for the DAT, competition assays are performed where membranes are incubated with a fixed concentration of [3H]**GBR 12783** and varying concentrations of the unlabeled test compound.[3]

Visualizations

Signaling Pathways

The dopamine transporter's function is modulated by various intracellular signaling pathways. While **GBR 12783** is a direct inhibitor, its long-term effects and the cellular response to DAT inhibition can involve these pathways.

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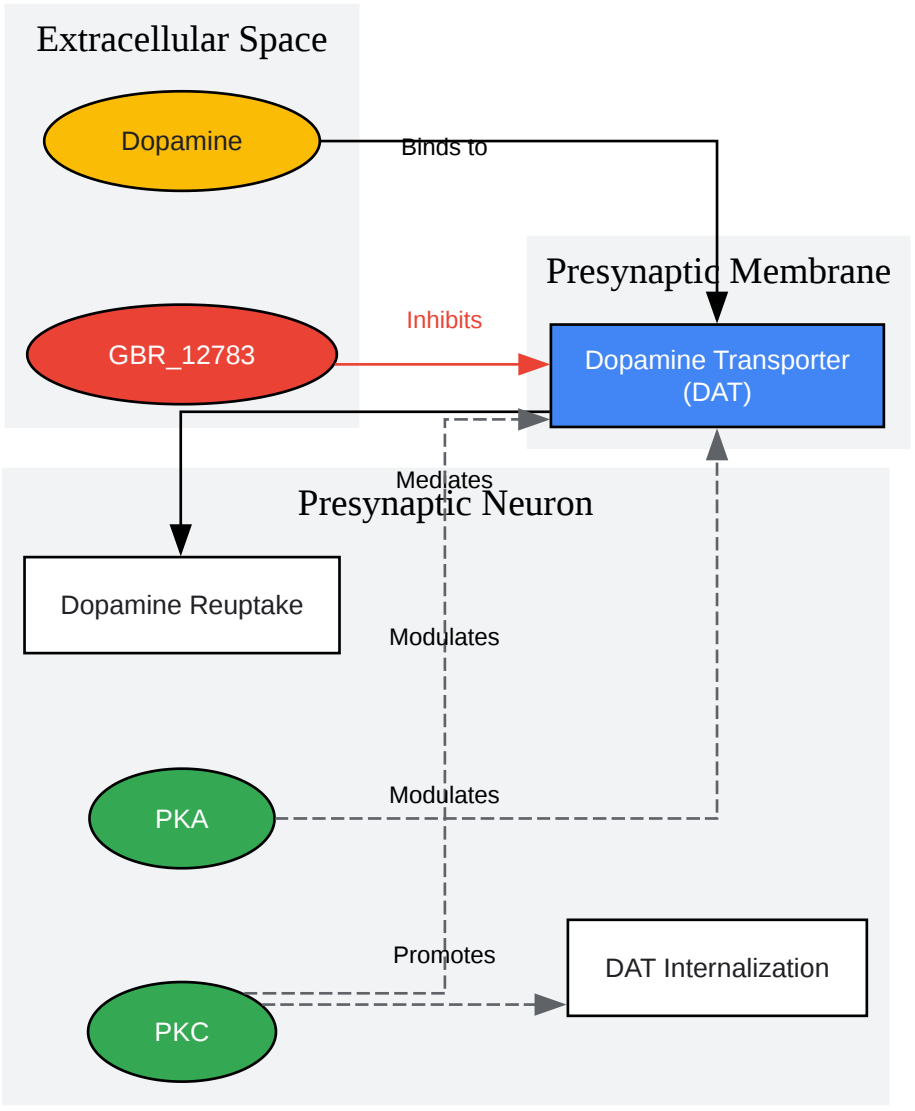

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Caption: **GBR 12783** interaction with the Dopamine Transporter.

Experimental Workflow: Radioligand Binding Assay

The following diagram illustrates the general workflow for a competitive radioligand binding assay to determine the binding affinity of a test compound for the dopamine transporter.

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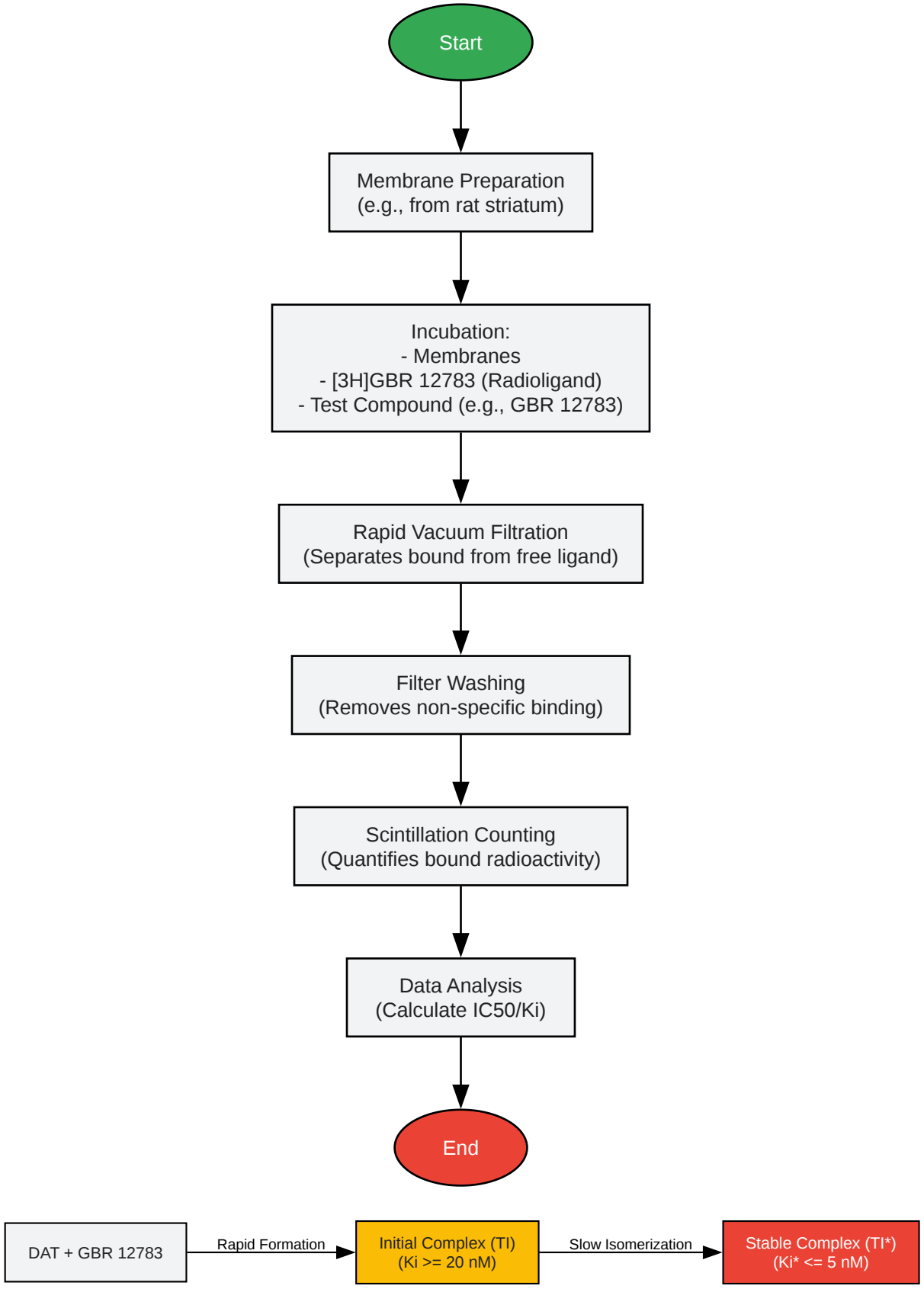

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